

# Application Notes and Protocols: Live-Cell Imaging with Endosidin2 to Track Protein Localization

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## Compound of Interest

Compound Name: *Endosidin2*

Cat. No.: *B11934130*

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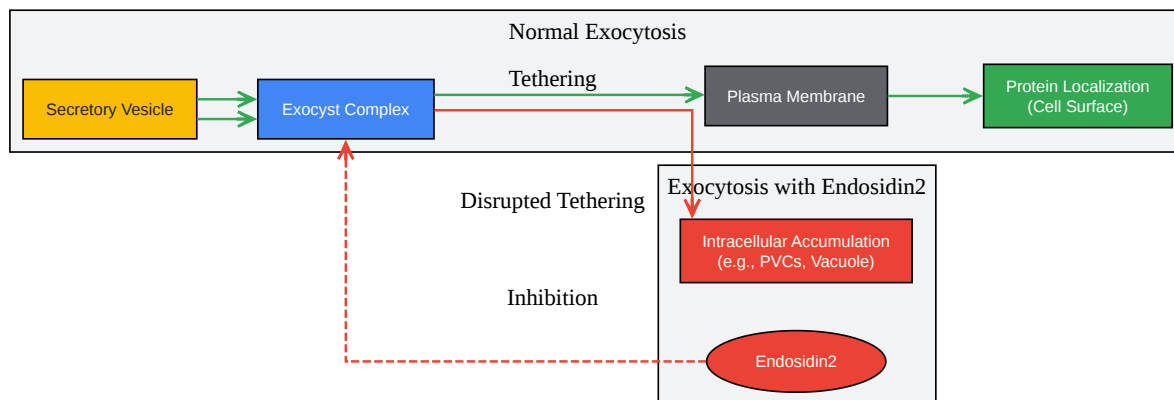
## Introduction

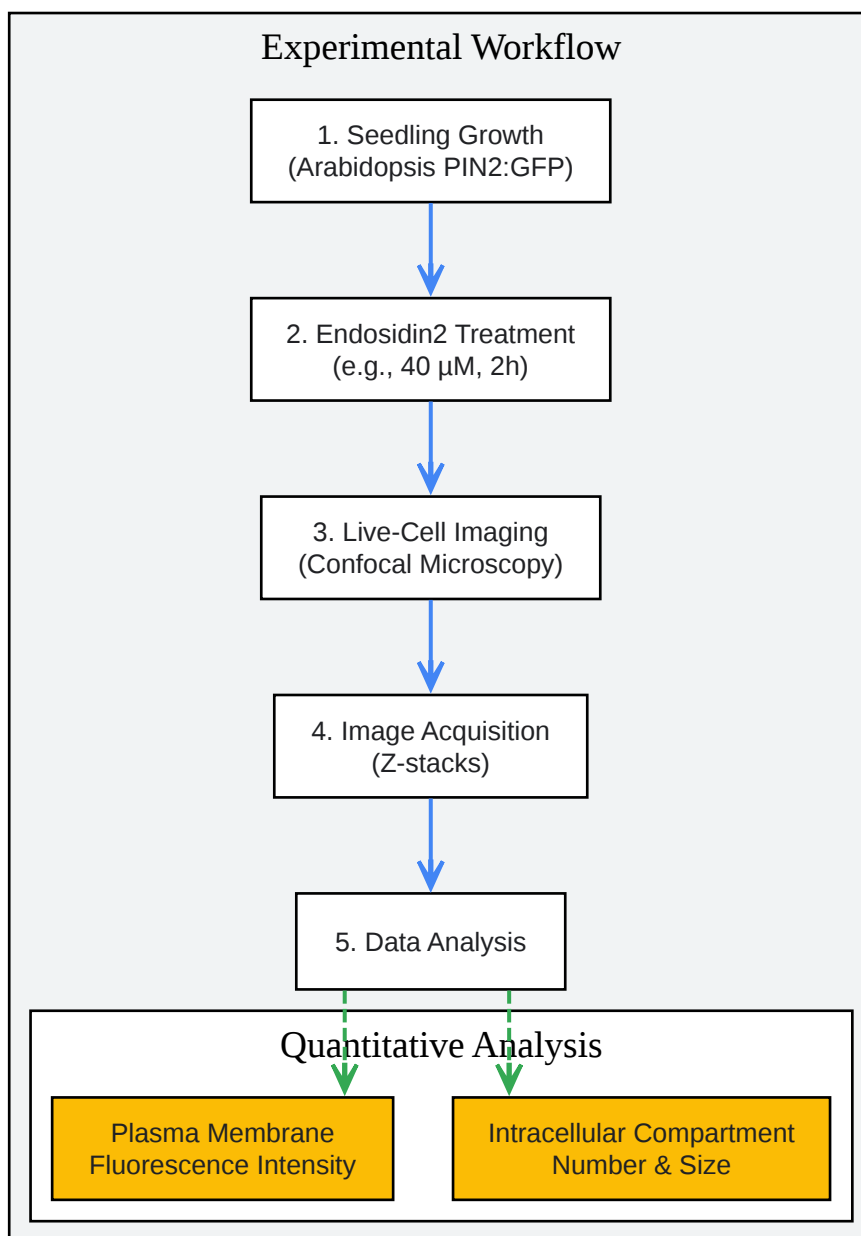
**Endosidin2** (ES2) is a potent small molecule inhibitor of exocytosis, a fundamental cellular process responsible for transporting proteins and other macromolecules to the cell surface.<sup>[1][2][3][4][5]</sup> ES2 specifically targets EXO70, a key subunit of the octameric exocyst complex, which is responsible for tethering secretory vesicles to the plasma membrane for fusion.<sup>[1][2][3][4][5]</sup> By inhibiting the exocyst complex, ES2 provides a powerful tool for studying vesicle trafficking and protein localization in real-time within living cells. These application notes provide detailed protocols for utilizing **Endosidin2** in live-cell imaging experiments to track the dynamic localization of plasma membrane proteins.

## Mechanism of Action

**Endosidin2** disrupts the final stages of exocytosis by binding to the EXO70 subunit of the exocyst complex.<sup>[1][2][3][4][5]</sup> This inhibition prevents the proper tethering of secretory vesicles to the plasma membrane, leading to a reduction in the delivery of cargo proteins to the cell surface.<sup>[6]</sup> Consequently, proteins that are normally localized to the plasma membrane accumulate in intracellular compartments, such as the trans-Golgi network (TGN) and prevacuolar compartments (PVCs), or are rerouted for degradation in the vacuole.<sup>[7][8][9]</sup> This

induced mislocalization can be visualized and quantified using live-cell imaging of fluorescently tagged proteins.





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